

Irsenontrine stock solution stability

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Compound Focus: Irsenontrine Maleate

CAS No.: 1630083-70-3

Cat. No.: S12892657

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Frequently Asked Questions

Here are answers to common questions about irsenontrine stock solution handling:

- **Q1: What is the typical storage condition for a irsenontrine stock solution?**
 - **A:** It is recommended to store stock solutions at **-20°C to -80°C**, sealed and protected from moisture and light. One supplier suggests that a solid powder can be stored at 4°C for 2 years, but for dissolved stock solutions, colder temperatures are preferred to maintain stability over time [1] [2].
- **Q2: What solvent should I use to prepare a irsenontrine stock solution?**
 - **A:** **DMSO** is the most commonly used solvent. One source specifies that a concentration of 12.5 mg/mL (32.02 mM) can be achieved with warming to 60°C, and notes that the solution is hygroscopic [1].
- **Q3: How many freeze-thaw cycles can the stock solution undergo?**
 - **A:** The available data does not specify a exact number of cycles. To ensure stability, it is strongly recommended to **aliquot the stock solution** into single-use volumes to minimize repeated freeze-thaw cycles [1] [2].
- **Q4: How can I detect degradation of my stock solution?**
 - **A:** For precise quantification, you can use the **LC-MS/MS method** developed for irsenontrine. This method uses a reverse-phase column and detects irsenontrine via a transition of m/z 391.3 to 321.1 [3]. A loss of peak area or the appearance of new peaks in the chromatogram could indicate degradation.

Stability Data & Handling Specifications

The table below summarizes the key quantitative data for irsenontrine stock solution management.

Aspect	Specification / Recommendation	Notes / Source
Molecular Weight	390.44 g/mol [1]	For calculating molarity.
Purity	≥ 98% [2] (one source states 99.91% [1])	Confirm with Certificate of Analysis.
Recommended Solvent	DMSO [1]	Hygroscopic; use newly opened DMSO.
Typical Stock Concentration	10-25 mg/mL (25.6-64.0 mM) in DMSO [1]	May require warming to 60°C to fully dissolve [1].
Short-Term Storage	-20°C, 1 month (sealed, away from light and moisture) [1] [2]	Applies to reconstituted solutions.
Long-Term Storage	-80°C, 6 months (sealed, away from light and moisture) [1] [2]	For maximum stability.
Aliquoting	Highly Recommended [1] [2]	Prevents repeated freeze-thaw cycles.

Experimental Protocol: Quantifying Irsenontrine via LC-MS/MS

For verifying the concentration and stability of your stock solution or analyzing biological samples, you can refer to the validated LC-MS/MS assay [3].

1. Sample Processing (Protein Precipitation)

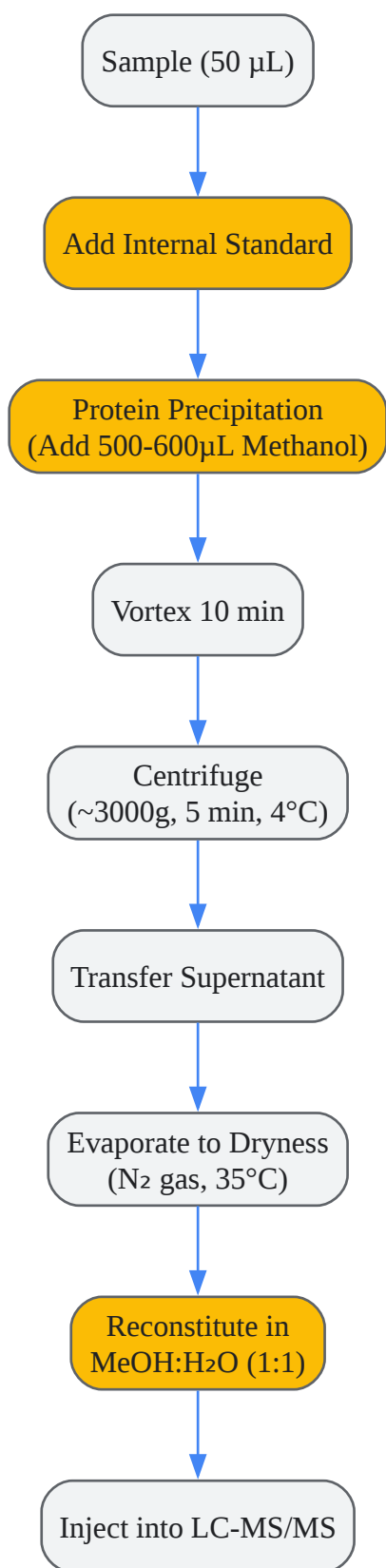
- **Plasma/CSF/Urine:** Mix 50 µL of sample with 50 µL of internal standard (irsenontrine-d3) working solution.
- **Precipitation:** Add 500-600 µL of methanol, vortex for 10 min, and centrifuge at ~3000g for 5 min at 4°C.

- **Reconstitution:** Transfer 300 μ L of supernatant, evaporate to dryness under nitrogen at 35°C, and reconstitute in 200 μ L of a 1:1 mixture of methanol and water. Vortex for 2 min before injection [3].

2. LC-MS/MS Conditions

- **Chromatography:**
 - **Column:** Reverse-phase (e.g., Cortecs C18+, 2.7 μ m, 2.1 x 50 mm).
 - **Mobile Phase:** (A) 0.1% formic acid in water; (B) acetonitrile-methanol (1:1, v/v).
 - **Gradient:** Starts at 52-58% B, ramps to 100% B, then re-equilibrates.
 - **Flow Rate:** 0.4 mL/min.
 - **Run Time:** 4.0 min [3].
- **Mass Spectrometry:**
 - **Ionization:** Electrospray Ionization (ESI), positive ion mode.
 - **Monitoring (MRM):** Irsenontrine: m/z **391.3** \rightarrow **321.1** [3].

This workflow is summarized in the following diagram:



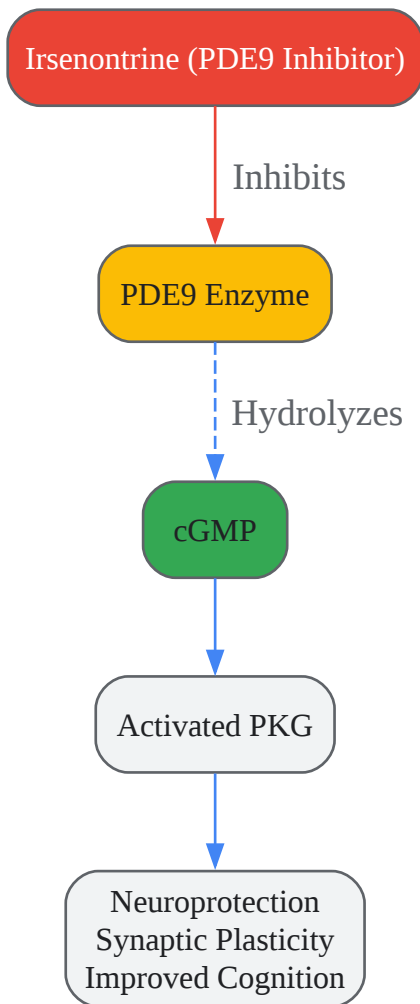
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Troubleshooting Guide

Problem	Potential Cause	Suggested Solution
Precipitation upon storage	Solvent evaporation; cold temperature.	Warm to room temperature and vortex thoroughly. If particles persist, briefly centrifuge and transfer supernatant to a new vial.
Low recovery in bioanalysis	Degradation; adsorption to vials.	Use silanized vials. Prepare fresh standard curves. Check the integrity of the stock solution via LC-MS/MS.
Inconsistent in vivo results	Unstable dosing solution.	Prepare fresh dosing formulations daily. For oral administration, consider suspending in 0.5% carboxymethylcellulose sodium (CMC-Na) [2].

Mechanism of Action Context

Understanding irsenontrine's mechanism can provide context for its use in neurological disease research. The following diagram illustrates its primary action.



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Important Disclaimer

- **For Research Use Only:** Irsenontrine is strictly for research purposes and not for human diagnostic or therapeutic use [1] [2].
- **Verify Stability:** The provided stability information is based on available data and supplier recommendations. For critical experiments, **validate the stability of your specific stock solution** using analytical methods like LC-MS/MS.

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References

1. Irsonontrine (E2027) | PDE9 Inhibitor | MedChemExpress [medchemexpress.com]
2. Irsonontrine maleate (E2027 maleate) | Phosphodiesterase(PDE) [invivochem.com]
3. An LC–MS/MS Assay of Irsonontrine, a Novel ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Irsonontrine stock solution stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12892657#irsonontrine-stock-solution-stability>]

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